

6-Benzyloxyindole: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 6-Benzyloxyindole

Cat. No.: B015660

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the physical and chemical properties of **6-Benzyloxyindole**, a key heterocyclic intermediate in medicinal chemistry and materials science. Its versatile scaffold is utilized in the synthesis of a wide range of biologically active compounds and functional organic materials.

Core Physical and Chemical Properties

6-Benzyloxyindole is a crystalline solid, appearing as a white to pale yellow or brown powder. [\[1\]](#)[\[2\]](#)[\[3\]](#) It is stable under recommended storage conditions of 2-8°C. [\[1\]](#)[\[4\]](#)[\[5\]](#)

Table 1: Physical Properties of 6-Benzyloxyindole

Property	Value	Source(s)
CAS Number	15903-94-3	[1][2][6]
Molecular Formula	C ₁₅ H ₁₃ NO	[1][2][6]
Molecular Weight	223.27 g/mol	[1][5][7]
Melting Point	113.5-119.5 °C	[2][4]
Boiling Point	411.6 ± 20.0 °C (Predicted)	[4][5]
Density	1.196 ± 0.06 g/cm ³ (Predicted)	[4][5]
Appearance	White to pale cream, yellow, or brown crystalline powder/flakes	[1][2][3]
pKa	17.17 ± 0.30 (Predicted)	[5]

Solubility

6-Benzyloxyindole exhibits limited solubility in polar solvents like water but is slightly soluble in several organic solvents.[4][8][9] This solubility profile is critical for its application in organic synthesis and pharmacological preparations.[8]

- Slightly Soluble In: Chloroform, Diethyl Ether, Ethanol, Ethyl Acetate.[4][9]

Chemical Properties and Reactivity

6-Benzyloxyindole serves as a crucial reactant and building block in a variety of advanced organic syntheses. Its indole nucleus and benzyl-protected hydroxyl group allow for regioselective functionalization, making it a valuable precursor for complex molecular architectures.

Key Chemical Roles:

- Intermediate in Pharmaceutical Synthesis: It is a key reactant in the preparation of inhibitors for Hepatitis C Virus (HCV) and Protein Kinase C (PKC).[1][5]

- Precursor for Cannabinoid Receptor Ligands: Used to prepare indol-3-yl tetramethylcyclopropyl ketones, which act as ligands for the CB2 cannabinoid receptor.[\[1\]](#)[\[5\]](#)
- Role in Enantioselective Synthesis: It is a reactant for the enantioselective synthesis of quaternary carbon-containing 3-(3-indolyl)isoindolin-1-ones.[\[1\]](#)[\[5\]](#)[\[10\]](#)
- Friedel-Crafts Alkylation: It participates in Friedel-Crafts alkylation reactions with hydroxyisoindolinones.[\[1\]](#)[\[5\]](#)
- Synthesis of β -heteroarylated Ketones: Employed in the direct and regioselective synthesis of these ketones.[\[1\]](#)[\[5\]](#)

The benzyl ether group provides stability and enhanced solubility, facilitating its use in various synthetic protocols.[\[3\]](#) This protecting group can be selectively removed under specific reaction conditions to yield the corresponding hydroxylated indole derivative.

Experimental Protocols

Illustrative Synthesis of Benzyloxyindoles

While a specific protocol for **6-benzyloxyindole** is not detailed in the provided results, a general and efficient two-step procedure for a related isomer, 4-benzyloxyindole, illustrates a common synthetic strategy. This process, known as the Leimgruber-Batcho indole synthesis, can be adapted for various substituted indoles.

Step 1: Synthesis of (E)-6-Benzyloxy-2-nitro- β -pyrrolidinostyrene

- A solution of 6-benzyloxy-2-nitrotoluene (0.72 mol) in 400 mL of DMF is prepared.
- N,N-dimethylformamide dimethyl acetal (0.84 mol) and pyrrolidine (0.84 mol) are added to the solution.[\[11\]](#)
- The mixture is heated at reflux (110°C) for 3 hours under a nitrogen atmosphere and then cooled to room temperature.[\[11\]](#)
- Volatile components are removed using a rotary evaporator. The resulting red residue is dissolved in 200 mL of methylene chloride and 1.60 L of methanol to yield the styrene intermediate.[\[11\]](#)

Step 2: Reductive Cyclization to 4-Benzyloxyindole

- To a stirred solution of the intermediate (E)-6-benzyloxy-2-nitro- β -pyrrolidinostyrene (0.50 mol) in 1 L of THF and 1 L of methanol at 30°C under nitrogen, 10 mL of Raney nickel is added.[\[11\]](#)
- 85% hydrazine hydrate (0.75 mol) is added, causing vigorous gas evolution and a temperature increase.[\[11\]](#)
- Additional portions of hydrazine hydrate are added over time while maintaining the temperature between 45-50°C.[\[11\]](#)
- After the reaction is complete, the catalyst is filtered off, and the filtrate is evaporated.
- The residue is purified via column chromatography on silica gel to afford the final 4-benzyloxyindole product.[\[11\]](#)

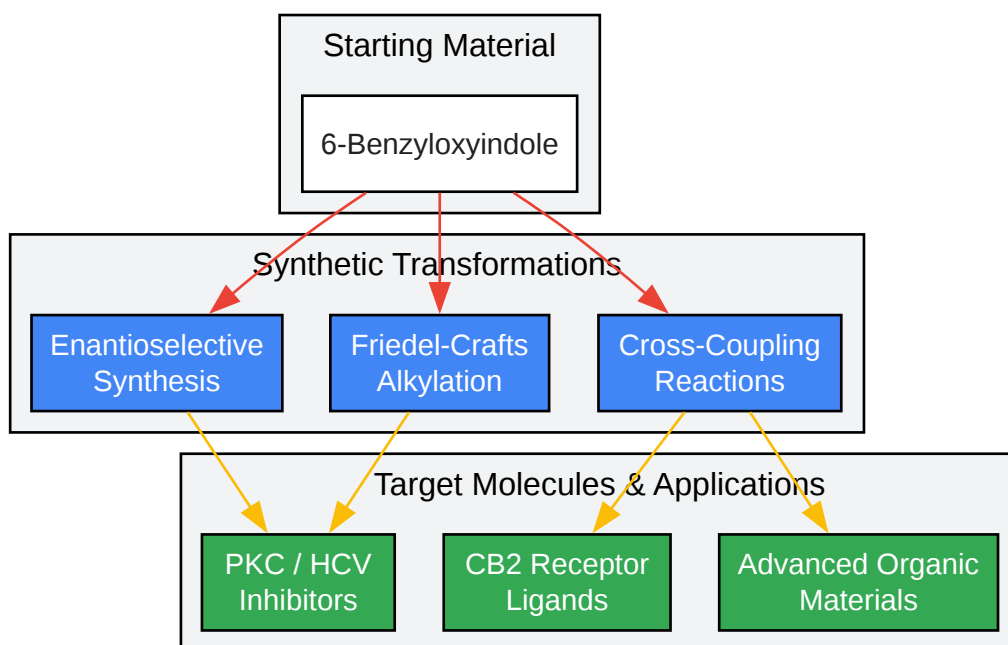
Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **6-Benzyloxyindole**.

- ^1H NMR: Proton NMR spectra are available for **6-Benzyloxyindole**, which can confirm the presence and arrangement of protons on the indole ring and the benzyloxy group.[\[12\]](#)
- Mass Spectrometry: While a direct spectrum for **6-benzyloxyindole** is not provided, mass spectral data is a standard method for determining the molecular weight and fragmentation pattern of indole derivatives.[\[13\]](#)[\[14\]](#)
- Infrared (IR) Spectroscopy: IR spectra can identify characteristic functional groups present in the molecule, such as the N-H stretch of the indole and C-O stretches of the ether linkage.[\[15\]](#)

Application Workflow

6-Benzyloxyindole is rarely the final active molecule but rather a critical starting material or intermediate. Its utility in drug discovery and materials science is best represented as a workflow where it serves as a foundational scaffold.



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